

comparative efficacy Propiomazine vs other phenothiazine sedatives

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propiomazine maleate

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Comparative Efficacy Data for Phenothiazines

The table below summarizes the key findings from the available research. The data for Propiomazine is from a single, older study on antibacterial effects, while the data for other comparisons comes from more recent clinical trials on sedation and antipsychotic efficacy.

Drug Name	Comparator Drug	Study Focus / Outcome	Key Efficacy Results	Source / Context
Propiomazine	Other Phenothiazines (e.g., Promethazine)	Antibacterial activity on <i>S. aureus</i> [1]	MIC: 0.5-1.6 µg/mL (Tranquilizers, incl. Propiomazine, were more active than antihistaminic phenothiazines) [1]	Older <i>in vitro</i> study; clinical sedation relevance unknown.
Chlorpromazine	Olanzapine	Antipsychotic efficacy for schizophrenia [2]	Clinical Response: Favored olanzapine (RR 2.34, 95% CI 1.37-3.99). EPS: Significantly more with Chlorpromazine [2].	Cochrane Review of RCTs (mostly from China).

Drug Name	Comparator Drug	Study Focus / Outcome	Key Efficacy Results	Source / Context
Chlorpromazine	Risperidone	Antipsychotic efficacy for schizophrenia [2]	Clinical Response: No significant difference (RR 0.84, 95% CI 0.53-1.34) [2].	Cochrane Review of RCTs.
Haloperidol, Promethazine, Chlorpromazine, Trifluoperazine	Each other	Sedation for acute aggression [3]	No significant difference in speed (mean ~17-21 min) or duration of sedation between the four drugs [3].	Single RCT in a psychiatric emergency setting.

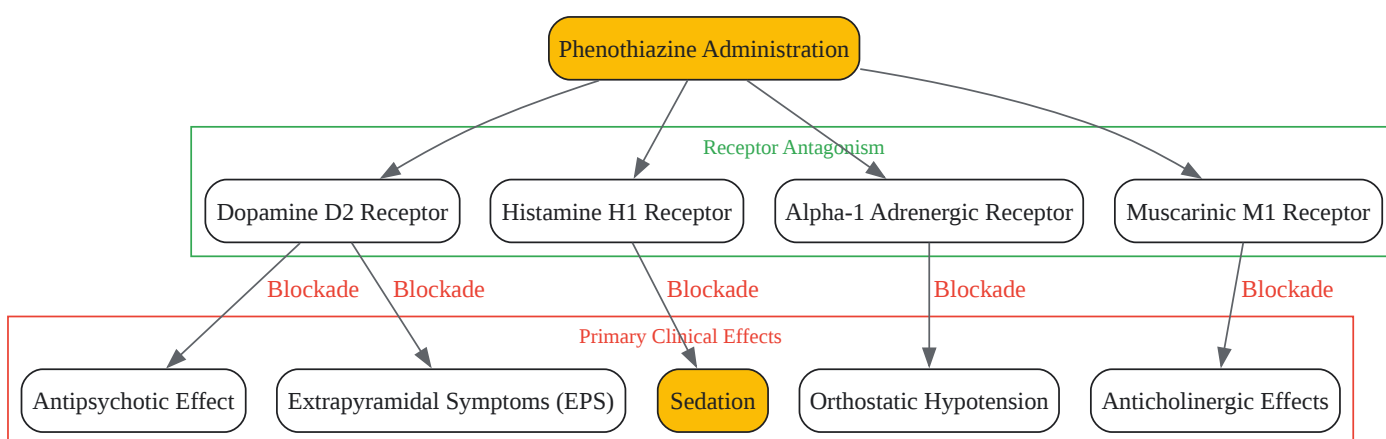
Experimental Protocol for Agitation/Sedation Studies

For the clinical study comparing sedative effects [3], the methodology was as follows:

- **Objective:** To compare the velocity and durability of sedation induced by haloperidol, promethazine, chlorpromazine, and trifluoperazine in aggressive patients.
- **Design:** A randomized, open-label clinical trial.
- **Participants:** 76 aggressive patients in a psychiatric emergency department.
- **Intervention:** Patients were randomly assigned to receive an intramuscular (IM) injection of one of the following:
 - Haloperidol 5 mg
 - Promethazine 50 mg
 - Chlorpromazine 50 mg
 - Trifluoperazine 1 mg
- **Assessment & Measures:**
 - Patients were assessed at 30-minute intervals for aggressive symptoms.
 - **Velocity of Sedation:** The time from injection to the discontinuation of physical and verbal aggression was recorded.
 - **Durability of Sedation:** The total length of time the sedative effect lasted was recorded.
 - If a patient did not respond to the first injection within 30 minutes or showed aggression relapse, a second identical dose was administered.
- **Key Findings:** The mean time to sedation after the first injection was 17.38 ± 8.23 minutes, with no statistically significant difference between the four drugs [3].

Mechanism of Action and Signaling Pathways

Phenothiazine tranquilizers like Propiomazine exert their primary sedative and antipsychotic effects through antagonism of dopamine and other neurotransmitter receptors in the brain. The following diagram illustrates the core receptor interactions and downstream effects.



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References

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To cite this document: Smolecule. [comparative efficacy Propiomazine vs other phenothiazine sedatives]. Smolecule, [2026]. [Online PDF]. Available at:

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